

# Application Notes and Protocols for Cyanine5.5 Alkyne in Flow Cytometry Analysis

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## Compound of Interest

Compound Name: *Cyanine5.5 alkyne chloride*

Cat. No.: *B15553875*

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## Introduction and Principle

Cyanine5.5 (Cy5.5) alkyne is a bright, photostable, near-infrared fluorescent dye functionalized with a terminal alkyne group.<sup>[1]</sup> This feature allows it to be covalently conjugated to molecules containing an azide group through a highly efficient and specific bioorthogonal reaction known as the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), or "click chemistry".<sup>[2][3]</sup>

In the context of flow cytometry, this reaction enables the precise detection and quantification of biomolecules that have been metabolically labeled with an azide-containing precursor. For instance, researchers can introduce azido-sugars, azido-amino acids, or azido-nucleosides into live cells, where they are incorporated by the cellular machinery into newly synthesized glycans, proteins, or DNA, respectively. Following cell fixation and permeabilization, the azide-labeled biomolecules can be "clicked" with Cy5.5 alkyne. The resulting stable triazole linkage ensures a permanent fluorescent tag on the molecule of interest, which can then be readily analyzed on a cell-by-cell basis using a standard flow cytometer.

The near-IR fluorescence of Cy5.5 minimizes interference from cellular autofluorescence, leading to high signal-to-noise ratios.<sup>[1]</sup> This method is a powerful alternative to antibody-based

detection, particularly for tracking nascent biomolecule synthesis, as it does not require harsh denaturation steps that can destroy cellular morphology or epitopes.[4]

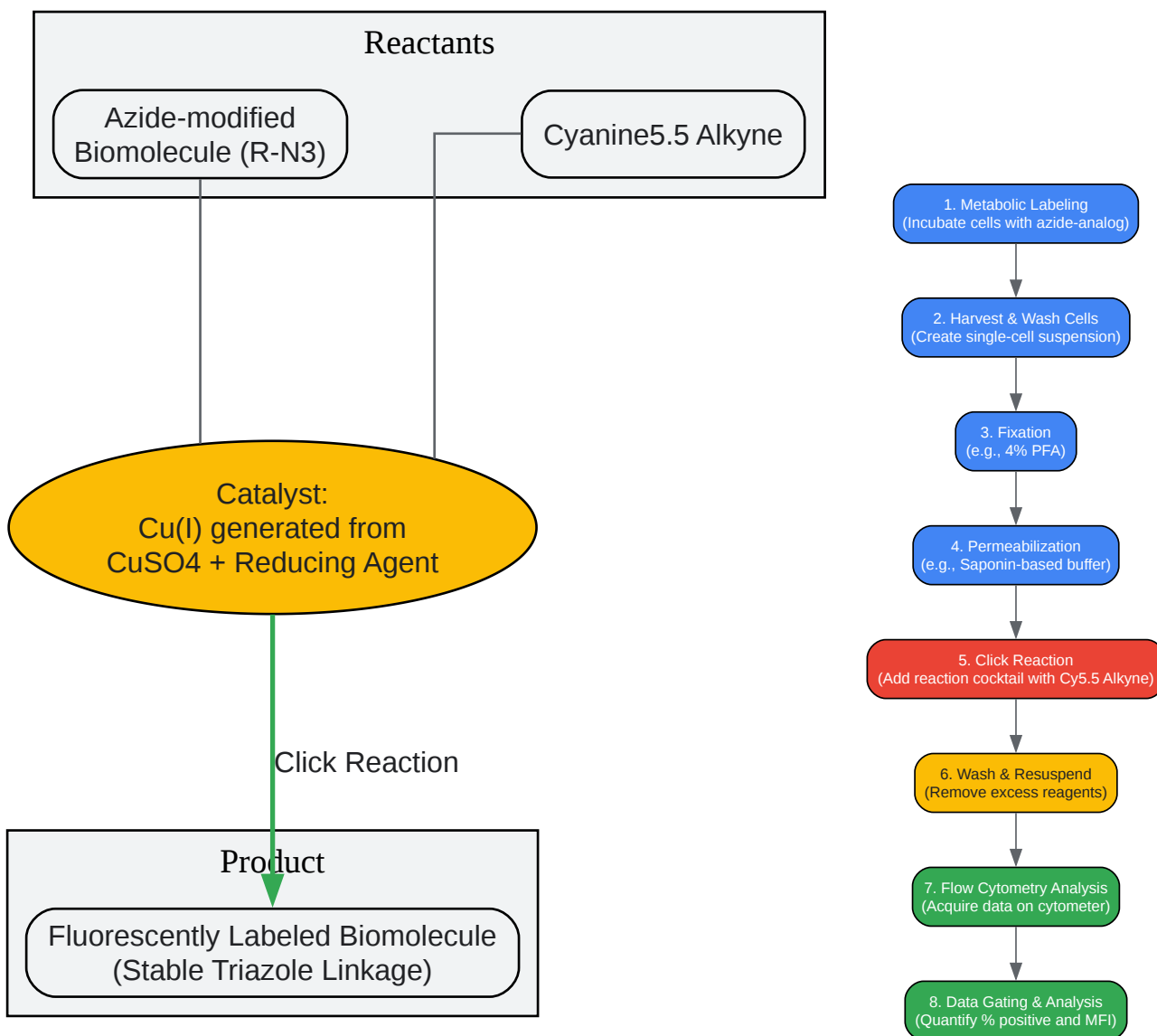
## Product Information and Specifications

Quantitative data and physical properties of Cyanine5.5 alkyne are summarized below.

Property	Specification	Reference
Fluorophore	Cyanine5.5 (Cy5.5)	[5]
Reactive Group	Terminal Alkyne	[3]
Excitation Maximum	~678 nm	[1]
Emission Maximum	~694 nm	[1]
Spectrally Similar Dyes	Alexa Fluor® 680, DyLight® 680, IRDye® 680	[1]
Solubility	DMSO, DMF, Water	[1]
Storage	Store at -20°C, desiccated and protected from light.	[1][6]

## The Click Chemistry Reaction

The core of the labeling technique is the CuAAC reaction, which forms a stable triazole ring, covalently linking the Cy5.5 alkyne to an azide-modified target molecule.



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- [4. Click-iT EdU Protocol for Flow Cytometry | Thermo Fisher Scientific - US \[thermofisher.com\]](#)
- [5. Cyanine 5.5 alkyne \[equivalent to Cy5.5® alkyne\] | AAT Bioquest \[aatbio.com\]](#)
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